

A Head-to-Head Comparison of Tocophersolan Grades for Pharmaceutical Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tocophersolan

Cat. No.: B1218428

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Tocophersolan, also known as Vitamin E TPGS (d- α -tocopheryl polyethylene glycol 1000 succinate), is a water-soluble derivative of natural vitamin E. It is a multifunctional excipient widely utilized in the pharmaceutical industry to enhance the solubility and bioavailability of poorly water-soluble drugs.^{[1][2]} Its amphiphilic nature, comprising a lipophilic vitamin E head and a hydrophilic polyethylene glycol (PEG) tail, allows it to act as a non-ionic surfactant, forming micelles that encapsulate lipophilic drug molecules.^{[1][3]} This guide provides a comprehensive head-to-head comparison of different grades of **Tocophersolan**, supported by experimental data, to aid researchers in selecting the optimal grade for their specific drug delivery applications.

Comparison of Tocophersolan Grades: Specifications and Performance

Tocophersolan is available in various grades, primarily distinguished by their compliance with pharmacopeial standards and the length of their polyethylene glycol (PEG) chain. The most common grades encountered in pharmaceutical development are the National Formulary (NF) grade and Food Grade. Additionally, variations in the PEG chain length (e.g., TPGS 1000, TPGS 2000) offer different physicochemical properties that can be tailored for specific formulation needs.^{[3][4]}

Physicochemical Properties of Tocophersolan NF Grade

The NF grade of **Tocophersolan** meets the standards set by the National Formulary, ensuring its quality and purity for pharmaceutical use.^{[5][6]} Key specifications for a typical **Tocophersolan** NF grade (with a PEG 1000 chain) are summarized in the table below.

Property	Specification
Appearance	White to light yellow waxy solid ^[6]
d- α -Tocopherol Content	25% minimum ^[6]
Vitamin E Activity	372 to 447 IU/gram ^[6]
Solubility in Water	Soluble up to 20% by weight ^[6]
Melting Point	37-41 °C ^[1]
Acid Value	1.5 maximum ^[6]
Critical Micelle Concentration (CMC)	0.02% by weight at 37°C ^[7]
Hydrophile-Lipophile Balance (HLB)	13 ^[3]

Performance Comparison of Tocophersolan with Varying PEG Chain Lengths

The length of the PEG chain in the **Tocophersolan** molecule significantly influences its performance in drug delivery systems. A study comparing **Tocophersolan** with PEG chain lengths of 1000, 2000, 3350, and 5000 in a Herceptin-functionalized nanoparticle formulation for targeted cancer drug delivery revealed key differences in cellular uptake and cytotoxicity.

The results, summarized in the table below, demonstrate that nanoparticles formulated with TPGS 1000 (shorter PEG chain) exhibited significantly higher cellular uptake and greater cytotoxicity (lower IC50 values) against SK-BR-3 cancer cells compared to those with longer PEG chains.^[4]

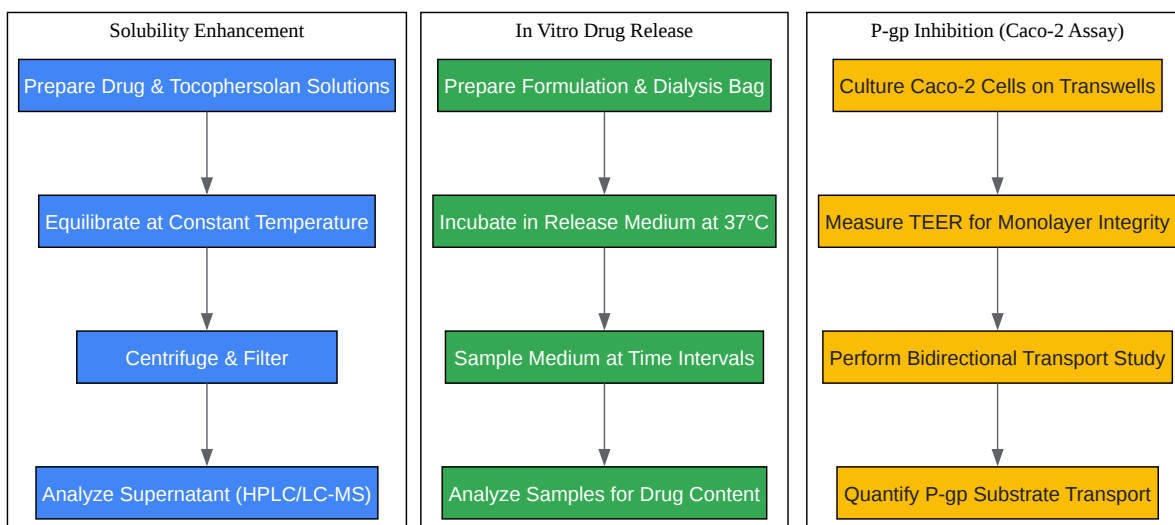
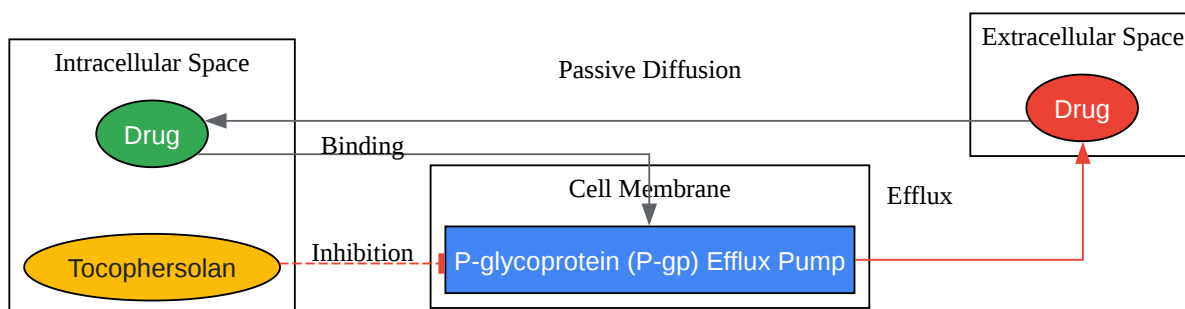
PEG Chain Length	Cellular Uptake Efficiency (%) vs. PEG 5000	IC50 (µg/mL)	Cytotoxicity Improvement vs. PEG 5000
TPGS 1000	38.1% higher	~0.1	92.6% lower IC50
TPGS 2000	24.1% higher	~0.4	68.1% lower IC50
TPGS 3350	37.3% higher	~1.0	90.0% lower IC50
TPGS 5000	Baseline	~1.3	Baseline

Data adapted from a study on Herceptin-conjugated nanoparticles for targeted delivery of docetaxel.[\[4\]](#)

The superior performance of TPGS 1000 in this context is attributed to the shorter PEG chain providing less steric hindrance, which facilitates more efficient cellular uptake of the nanoparticles.[\[4\]](#)

Mechanism of Action: P-glycoprotein Inhibition

Beyond its solubilizing properties, **Tocophersolan** actively enhances drug bioavailability by inhibiting the P-glycoprotein (P-gp) efflux pump.[\[2\]](#)[\[8\]](#) P-gp is a transmembrane protein that actively transports a wide range of drugs out of cells, contributing to multidrug resistance in cancer and limiting the oral absorption of many compounds.[\[8\]](#)[\[9\]](#) **Tocophersolan** has been shown to effectively block this efflux mechanism, thereby increasing the intracellular concentration and therapeutic efficacy of co-administered drugs.[\[8\]](#)



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pharmaceutical-networking.com [pharmaceutical-networking.com]
- 2. Rediscovering Tocophersolan: A Renaissance for Nano-Based Drug Delivery and Nanotheranostic Applications - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. pharmaexcipients.com [pharmaexcipients.com]
- 4. Effects of PEG tethering chain length of vitamin E TPGS with a Herceptin-functionalized nanoparticle formulation for targeted delivery of anticancer drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. TPGS Regulatory Compliance [tpgs.com]
- 6. parmentier.de [parmentier.de]
- 7. pharmaexcipients.com [pharmaexcipients.com]
- 8. Inhibition of P-glycoprotein by D-alpha-tocopheryl polyethylene glycol 1000 succinate (TPGS) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. P-gp Inhibition and Mitochondrial Impairment by Dual-Functional Nanostructure Based on Vitamin E Derivatives To Overcome Multidrug Resistance - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Head-to-Head Comparison of Tocophersolan Grades for Pharmaceutical Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1218428#head-to-head-comparison-of-different-grades-of-tocophersolan]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com